

Application Notes and Protocols for the Recrystallization of 2-Methoxyphenyl Benzoate

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Compound of Interest

Compound Name: 2-Methoxyphenyl benzoate

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This document provides a detailed experimental protocol for the purification of **2-Methoxyphenyl benzoate** via recrystallization. This method is designed to remove impurities from the crude product, yielding a crystalline solid with high purity suitable for further research and development applications.

Introduction

2-Methoxyphenyl benzoate is an aromatic ester of significant interest in various chemical and pharmaceutical research fields. The purity of this compound is crucial for obtaining reliable results in downstream applications. Recrystallization is a fundamental and highly effective technique for purifying solid organic compounds. The principle of this method relies on the differential solubility of the compound and its impurities in a selected solvent at different temperatures. An ideal recrystallization solvent will dissolve the target compound readily at an elevated temperature but poorly at lower temperatures, while impurities remain either soluble or insoluble at all temperatures. This protocol outlines a systematic approach to solvent selection and the subsequent recrystallization process for **2-Methoxyphenyl benzoate**.

Physicochemical Data and Safety Information

A summary of the key physical, chemical, and safety properties of **2-Methoxyphenyl benzoate** is provided below. It is imperative to consult the Safety Data Sheet (SDS) before commencing any experimental work^[1].

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₂ O ₃	[2][3][4]
Molecular Weight	228.24 g/mol	[2][5][6]
CAS Number	531-37-3	[1][3][4][5]
Appearance	Solid (form to be confirmed experimentally)	[7]
Boiling Point	~333 °C (estimated)	[5]
Safety	May cause an allergic skin reaction. Very toxic to aquatic life.[2][8] Not considered hazardous by the 2012 OSHA Hazard Communication Standard.[1]	

Experimental Protocol

This protocol is divided into two main stages: solvent screening to identify a suitable recrystallization solvent, and the full recrystallization procedure.

Part 1: Solvent Screening

The selection of an appropriate solvent is critical for successful recrystallization. Based on the structure of **2-Methoxyphenyl benzoate** (an aromatic ester), suitable candidate solvents include alcohols (e.g., ethanol, isopropanol), esters (e.g., ethyl acetate), and non-polar solvents (e.g., hexanes, toluene), or a mixture of these[9][10][11].

Objective: To identify a solvent or solvent system that dissolves **2-Methoxyphenyl benzoate** when hot but not when cold.

Materials:

- Crude **2-Methoxyphenyl benzoate**
- Selection of test solvents (e.g., ethanol, isopropanol, ethyl acetate, toluene, hexanes, water)

- Test tubes
- Hot plate or water bath
- Vortex mixer (optional)

Procedure:

- Place approximately 20-30 mg of crude **2-Methoxyphenyl benzoate** into several separate test tubes.
- Add a few drops of a different test solvent to each tube at room temperature. Observe the solubility. An ideal solvent will not dissolve the compound at this stage.
- If the compound is insoluble at room temperature, gently heat the test tube in a water bath or on a hot plate. Add the solvent dropwise while heating until the solid just dissolves.
- Allow the clear solution to cool slowly to room temperature, and then place it in an ice bath.
- Observe the formation of crystals. The ideal solvent will yield a large quantity of crystals upon cooling.
- If no single solvent is suitable, a solvent-pair system can be tested. Dissolve the compound in a small amount of a "good" solvent (in which it is highly soluble) at an elevated temperature, and then add a "poor" solvent (in which it is insoluble) dropwise until the solution becomes turbid. Reheat to clarify and then cool as before[12]. A common example is an ethanol/water system[12].

Part 2: Recrystallization of 2-Methoxyphenyl Benzoate

This procedure should be performed in a well-ventilated fume hood. Personal protective equipment (lab coat, safety glasses, and gloves) should be worn at all times.

Materials and Equipment:

- Crude **2-Methoxyphenyl benzoate**
- Selected recrystallization solvent (determined in Part 1)

- Erlenmeyer flasks
- Hot plate with magnetic stirring capabilities
- Magnetic stir bar
- Buchner funnel and flask
- Filter paper
- Ice bath
- Spatula
- Watch glass

Procedure:

- **Dissolution:** Place the crude **2-Methoxyphenyl benzoate** into an Erlenmeyer flask with a magnetic stir bar. Add a minimal amount of the selected solvent.
- **Heating:** Gently heat the mixture on a hot plate with stirring. Add small portions of the solvent until the solid is completely dissolved. Avoid adding excess solvent to maximize the yield.
- **Hot Filtration (if necessary):** If insoluble impurities are present in the hot solution, perform a hot gravity filtration. Preheat a second Erlenmeyer flask and a funnel with fluted filter paper on the hot plate. Quickly pour the hot solution through the preheated funnel to remove the impurities. This step should be done quickly to prevent premature crystallization.
- **Crystallization:** Cover the flask with a watch glass and allow the clear solution to cool slowly to room temperature on a heat-resistant surface. Slow cooling encourages the formation of larger, purer crystals.
- **Cooling:** Once the flask has reached room temperature, place it in an ice bath for at least 30 minutes to maximize the precipitation of the purified product.
- **Isolation of Crystals:** Set up a Buchner funnel with filter paper that fits snugly over the holes. Wet the filter paper with a small amount of the cold recrystallization solvent.

- **Filtration:** Turn on the vacuum and carefully pour the cold crystalline mixture into the Buchner funnel.
- **Washing:** Wash the crystals with a small amount of ice-cold solvent to remove any remaining soluble impurities.
- **Drying:** Continue to draw air through the crystals for several minutes to facilitate drying. Transfer the purified crystals to a clean, pre-weighed watch glass and allow them to air dry completely or dry in a vacuum oven at a low temperature.
- **Characterization:** Determine the melting point of the recrystallized product and compare it to the literature value. A sharp melting point close to the literature value is indicative of high purity. Further characterization can be performed using techniques such as NMR or IR spectroscopy[2].

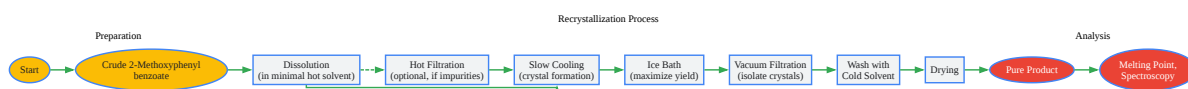
Data Presentation

The following table presents hypothetical solubility data for **2-Methoxyphenyl benzoate** in various solvents. Note: This data is for illustrative purposes and should be determined experimentally as described in the solvent screening protocol.

Solvent	Solubility at 20°C (g/100 mL)	Solubility at 70°C (g/100 mL)	Suitability for Recrystallization
Ethanol	Low	High	Potentially Good
Isopropanol	Low	High	Potentially Good
Ethyl Acetate	Moderate	High	Potentially Fair
Toluene	Low	Moderate	Potentially Fair
Hexanes	Very Low	Low	Poor (may be suitable as an anti-solvent)
Water	Insoluble	Insoluble	Poor (may be suitable as an anti-solvent)

Visualizations

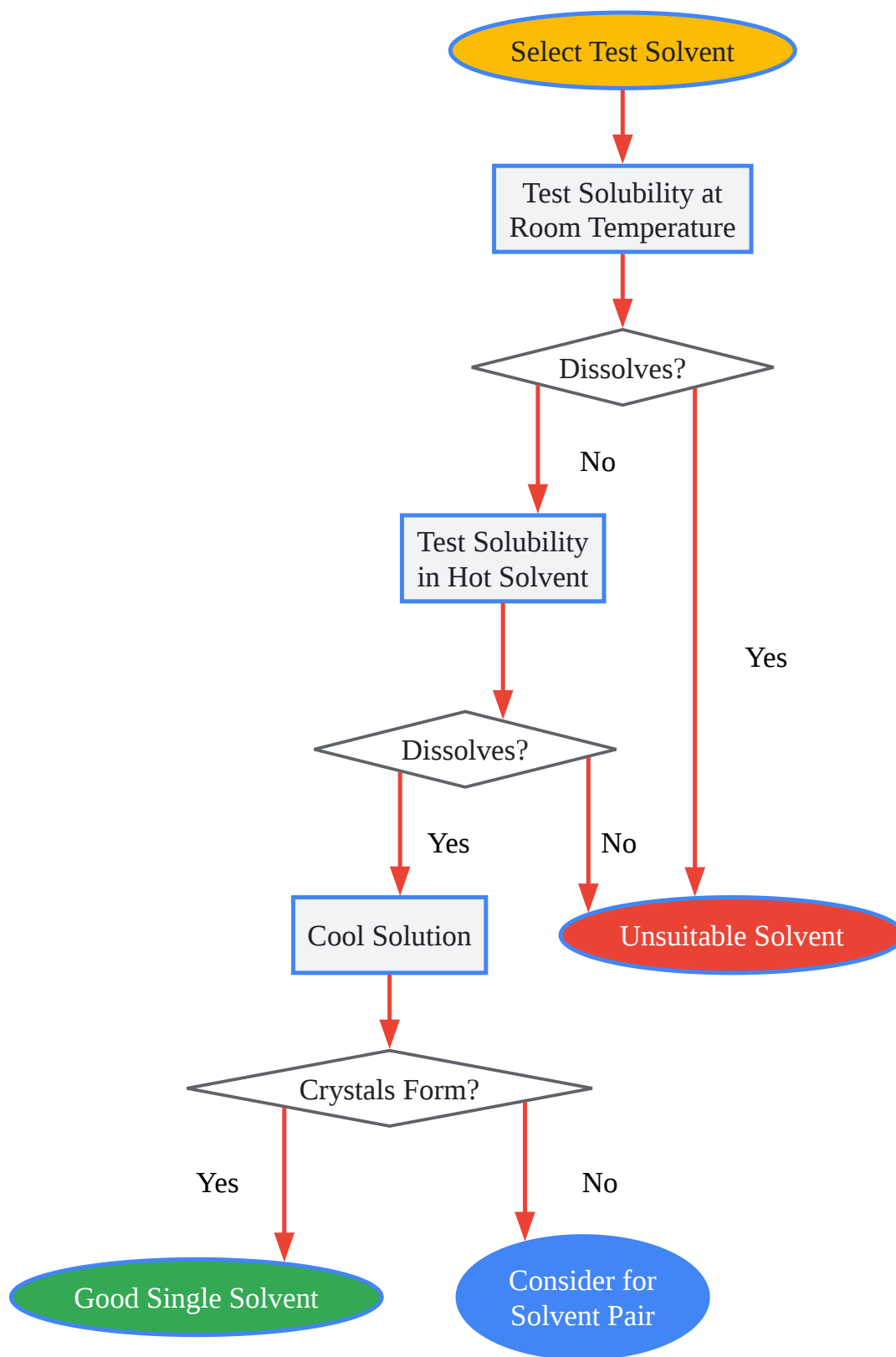
Experimental Workflow for Recrystallization



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Caption: Workflow for the recrystallization of **2-Methoxyphenyl benzoate**.

Decision Tree for Solvent Selection



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Caption: Decision process for selecting a suitable recrystallization solvent.

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